

Personal protective equipment for handling 2,4,6-Tribromotoluene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,6-Tribromotoluene

Cat. No.: B109049

[Get Quote](#)

Essential Safety and Handling Guide for 2,4,6-Tribromotoluene

This guide provides immediate and essential safety protocols for laboratory professionals handling **2,4,6-Tribromotoluene**. Adherence to these procedures is critical to ensure personal safety and proper disposal.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₇ H ₅ Br ₃ ^{[1][2]}
Molecular Weight	328.83 g/mol ^{[1][3]}
Appearance	White to pale cream or brown crystals, powder, or lumps ^{[2][4]}
Melting Point	65.0-72.0 °C ^[2]
Boiling Point	290 °C ^[4]
Solubility	Insoluble in water ^[4]
CAS Number	6320-40-7 ^{[2][3][4]}

Hazard Identification and GHS Classification

2,4,6-Tribromotoluene is classified with the following hazards:

- Skin Irritation (Category 2)[[1](#)][[3](#)]
- Serious Eye Irritation (Category 2)[[1](#)][[3](#)]
- May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3)[[1](#)]
- May cause an allergic skin reaction[[3](#)]

Signal Word: Warning[[1](#)][[3](#)]

Hazard Statements:

- H315: Causes skin irritation.[[1](#)][[3](#)]
- H317: May cause an allergic skin reaction.[[3](#)]
- H319: Causes serious eye irritation.[[1](#)][[3](#)]
- H335: May cause respiratory irritation.[[1](#)]

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Always handle **2,4,6-Tribromotoluene** in a well-ventilated area, preferably within a certified chemical fume hood.[[3](#)][[5](#)]
- Ensure that an eyewash station and safety shower are readily accessible.[[6](#)]

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).[[3](#)][[5](#)]

- Eye Protection: Use tight-sealing safety goggles or a face shield.[5][6]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or potential for significant exposure, consider additional protective clothing.[5]
- Respiratory Protection: If dust or aerosols may be generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6]

3. Handling:

- Avoid all personal contact, including inhalation of dust or vapors.[3][7]
- Do not eat, drink, or smoke in the handling area.
- Keep the container tightly closed when not in use.[3][5]
- Use non-sparking tools and take precautionary measures against static discharge.[5]
- Ground and bond containers when transferring material.[5]

Emergency Procedures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [3]
- Eye Contact: Immediately rinse eyes cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[3][8]

Disposal Plan

1. Waste Collection:

- Collect all **2,4,6-Tribromotoluene** waste, including contaminated materials (e.g., gloves, absorbent paper), in a designated, properly labeled, and sealed hazardous waste container.

2. Spill Cleanup:

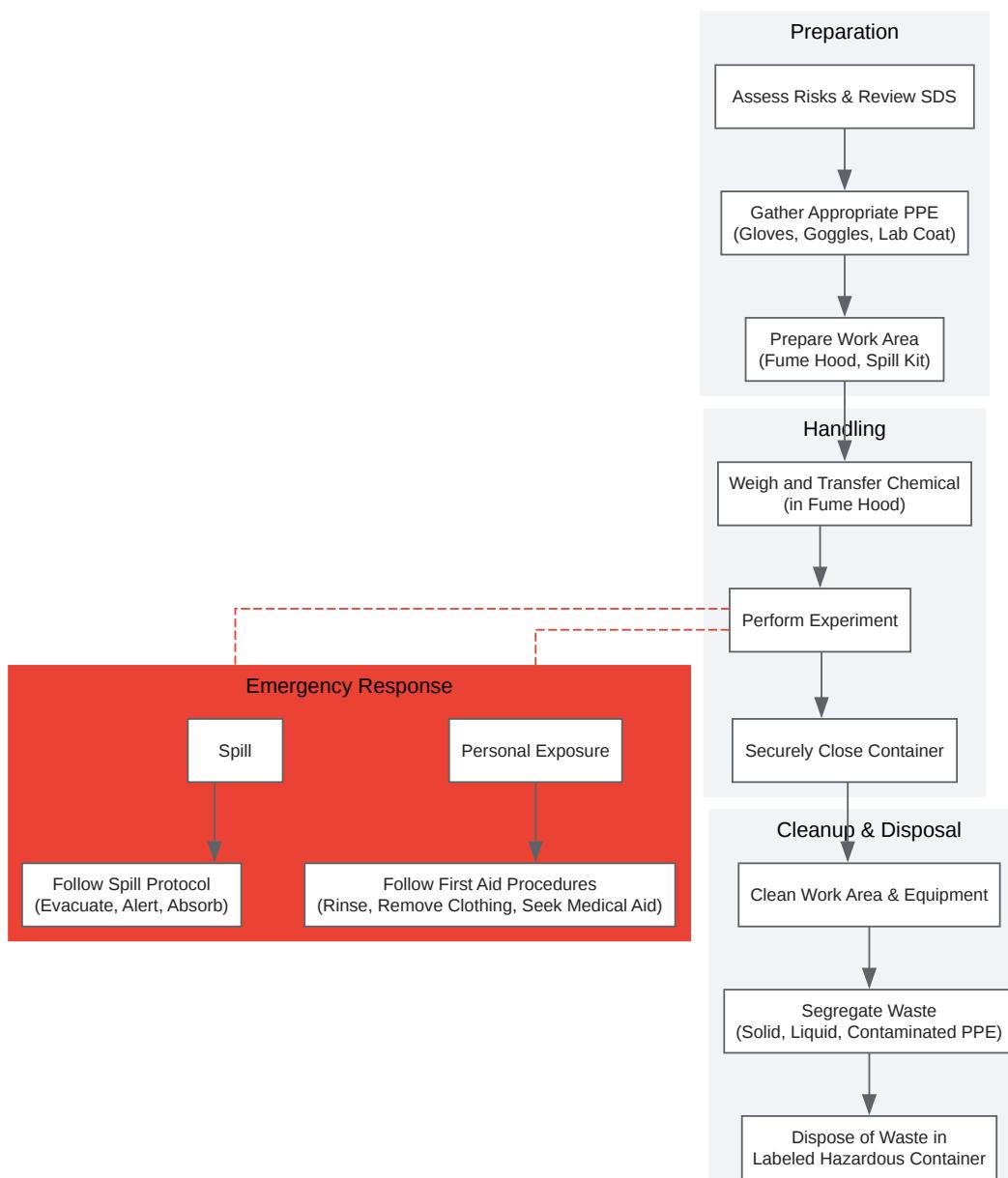
- For small spills, use a non-combustible absorbent material like sand or earth to soak up the substance.[\[5\]](#)
- Sweep up the material, place it into a suitable container for disposal, and avoid generating dust.[\[9\]](#)
- Clean the spill area with a suitable solvent, followed by washing with soap and water.

3. Final Disposal:

- Dispose of hazardous waste through a licensed disposal company.[\[9\]](#)
- Do not allow the product to enter drains or waterways.[\[3\]](#)
- All disposal activities must be in accordance with local, state, and federal regulations.

Safe Handling Workflow

Safe Handling Workflow for 2,4,6-Tribromotoluene

[Click to download full resolution via product page](#)**Caption: Workflow for the safe handling of 2,4,6-Tribromotoluene.**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4,6-Tribromotoluene | C7H5Br3 | CID 33916 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,4,6-Tribromotoluene, 98+% 50 g | Buy Online | Thermo Scientific Chemicals | [thermofisher.com](https://www.thermofisher.com) [thermofisher.com]
- 3. hpc-standards.com [hpc-standards.com]
- 4. lookchem.com [lookchem.com]
- 5. isotope.com [isotope.com]
- 6. fishersci.com [fishersci.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. utsi.edu [utsi.edu]
- 9. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,4,6-Tribromotoluene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b109049#personal-protective-equipment-for-handling-2-4-6-tribromotoluene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com